

# Application Notes: Assessing the Lightfastness of Disperse Red 82 on Textiles

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## Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B082367

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## Introduction

**Disperse Red 82** is a disperse dye commonly used for dyeing synthetic fibers such as polyester. The lightfastness of a dye, its ability to resist fading upon exposure to light, is a critical quality parameter for textiles.[1][2][3] Fading can manifest as a change in the hue, depth, or brightness of the color.[1] The assessment of colorfastness to light is essential for ensuring that textiles retain their aesthetic appeal and functionality throughout their intended lifespan.[2][4] Standardized test methods provide a reliable means of evaluating the lightfastness of textile materials under controlled laboratory conditions that simulate natural daylight.[5][6][7]

## Principle of Lightfastness Testing

The fundamental principle of lightfastness testing involves exposing a textile specimen to a controlled artificial light source that mimics natural daylight, alongside a set of standard reference materials with known fading characteristics.[5][8][9] The most widely accepted international standards for this purpose are ISO 105-B02 and AATCC Test Method 16.3.[7][10][11] These methods utilize a xenon arc lamp as the light source because its spectral output closely resembles that of natural sunlight.[2][6][10]

The color change of the test specimen is assessed by comparing it to the fading of a set of blue wool references.[5][7][8] These references consist of a series of blue wool cloths dyed with dyes of varying lightfastness, graded numerically (e.g., 1 to 8 for the European blue wool scale and L2 to L9 for the American scale).[5][8] A higher number indicates greater resistance to

fading.[5] The lightfastness of the test specimen is rated based on which blue wool reference shows a similar degree of color change.

## Experimental Protocols

This protocol details the methodology for assessing the lightfastness of a textile dyed with **Disperse Red 82**, based on the principles of ISO 105-B02 and AATCC Test Method 16.3.

### 1. Apparatus and Materials

- Lightfastness Tester: A xenon arc lamp apparatus conforming to ISO 105-B02 or AATCC 16.3 specifications.[6][10] The apparatus should be equipped with appropriate light filters to simulate natural daylight (D65) and control for temperature and humidity.[5][12]
- Blue Wool References: A set of blue wool lightfastness standards (e.g., ISO 1-8 or AATCC L2-L9).[5][6][8]
- Grey Scale for Color Change: In accordance with ISO 105-A02 for visual assessment of color change.
- Spectrophotometer/Colorimeter: For instrumental measurement of color change (optional but recommended for quantitative analysis).
- Specimen Holders: To mount the test specimens and blue wool references.
- Masking Material: Opaque material (e.g., card) to cover a portion of the specimens and references during exposure.

### 2. Test Specimen Preparation

- Obtain a uniformly dyed textile sample with **Disperse Red 82**.
- Cut at least one test specimen to the dimensions required by the specimen holder of the lightfastness tester (a typical size is at least 70 mm x 120 mm).[6][11]
- If the sample is a yarn, it can be wound onto a card or arranged in parallel strands.[11]

- Condition the specimens in a standard atmosphere for testing textiles (e.g.,  $20 \pm 2$  °C and  $65 \pm 5\%$  relative humidity) prior to testing.

### 3. Experimental Procedure

- Calibration and Setup: Calibrate the xenon arc apparatus according to the manufacturer's instructions to ensure the correct irradiance, temperature, and humidity conditions.
- Mounting Specimens:
  - Mount the textile specimen dyed with **Disperse Red 82** onto a specimen holder.
  - Simultaneously, mount the appropriate blue wool references onto an identical holder.
  - Cover a portion of both the test specimen and the blue wool references with an opaque mask. This unexposed portion will serve as the original color reference for comparison after the test.
- Exposure Conditions: Place the mounted specimens in the xenon arc apparatus. The specific test conditions can vary, but typical parameters are:
  - Irradiance: e.g.,  $42 \text{ W/m}^2$  at 300-400 nm.
  - Black Panel Temperature (BPT): e.g.,  $63 \pm 3$  °C.
  - Chamber Temperature: e.g.,  $38 \pm 3$  °C.
  - Relative Humidity: e.g.,  $30 \pm 5\%$ .
- Exposure: Expose the specimens to the xenon arc light for a predetermined duration or until a specific color change is achieved in one of the blue wool references. The duration can be a fixed number of hours or until a certain AATCC Fading Unit (AFU) is reached.[\[13\]](#)
- Evaluation:
  - Periodically inspect the specimens for color change.

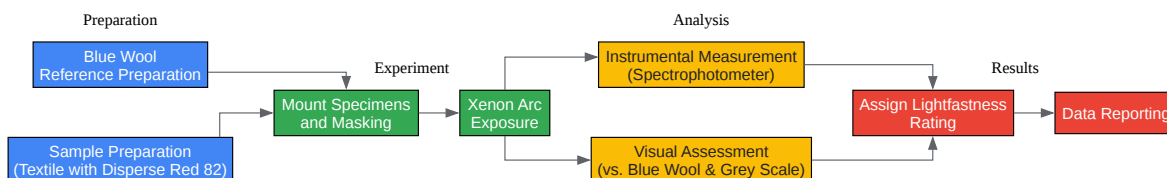
- The assessment is made by comparing the fading of the exposed portion of the **Disperse Red 82** specimen to the fading of the simultaneously exposed blue wool references.
- The lightfastness rating is the number of the blue wool reference that exhibits a color change most similar to the test specimen.
- For a more objective assessment, a spectrophotometer can be used to measure the color coordinates (CIELAB values) of the unexposed and exposed areas of the specimen. The total color difference ( $\Delta E^*ab$ ) can then be calculated.

## Data Presentation

The quantitative data from the lightfastness assessment of **Disperse Red 82** can be summarized in a table for clear comparison.

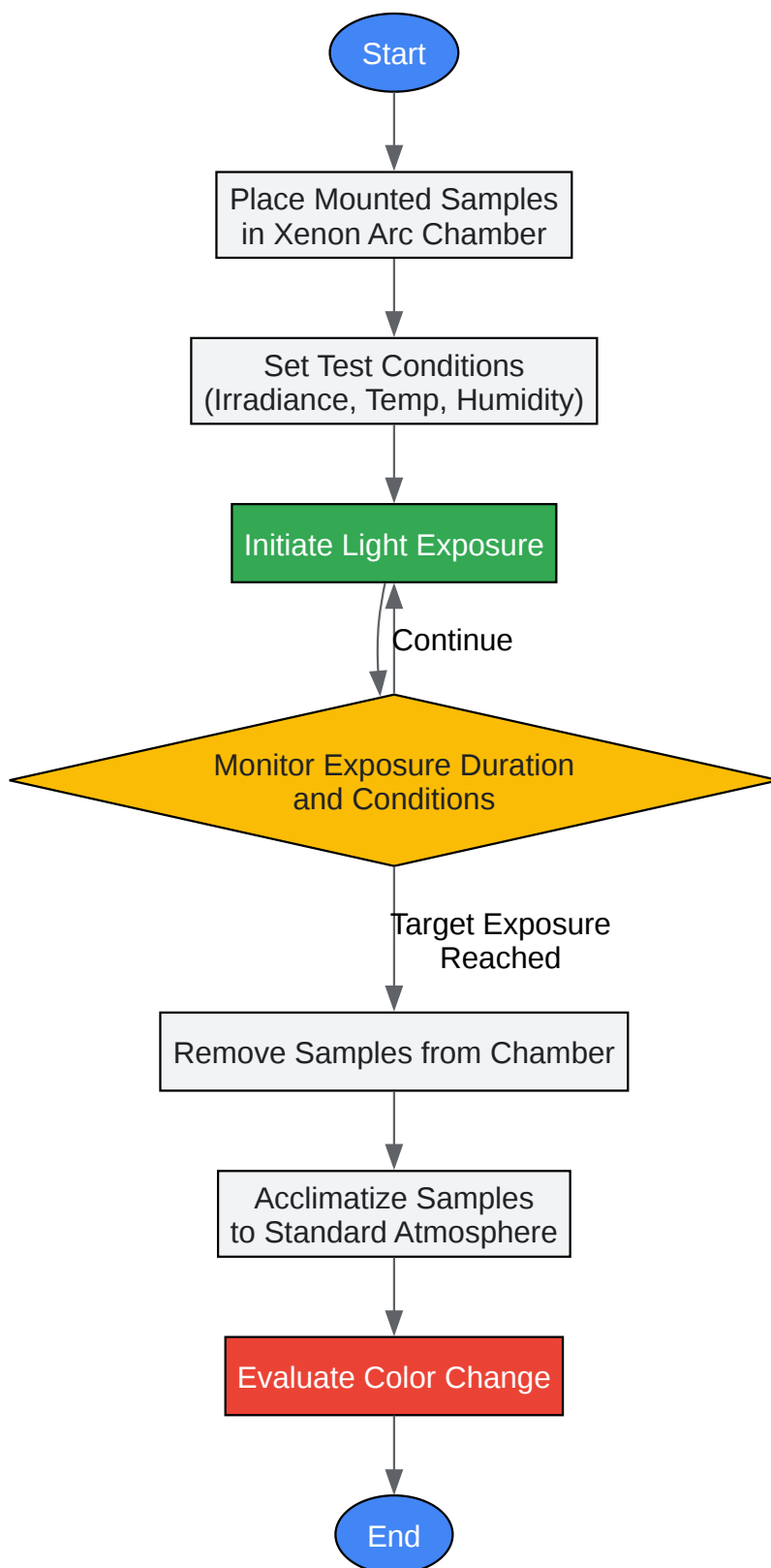
Exposure Duration (Hours)	Blue Wool Reference Fading	Visual Assessment (Grey Scale Rating)	Instrumental Assessment ( $\Delta E^*ab$ )	Lightfastness Rating
20	Grade 4 on BW4	4	3.5	4
40	Grade 4 on BW5	3-4	6.8	4-5
80	Grade 4 on BW6	3	12.1	5

## Visualization



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Caption: Overall workflow for assessing the lightfastness of textiles.



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Caption: Detailed experimental protocol for the xenon arc lightfastness test.

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